

Application Notes and Protocols: Intracerebroventricular Injection of Tertiapin LQ

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Compound of Interest

Compound Name: Tertiapin LQ

Cat. No.: B1151254

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Introduction

Tertiapin LQ, a stable, synthetic analog of the bee venom peptide Tertiapin, is a potent blocker of inwardly rectifying potassium (Kir) channels. Its high affinity for G protein-gated inwardly rectifying potassium (GIRK/Kir3) channels makes it a valuable tool for investigating the physiological and pathological roles of these channels in the central nervous system (CNS).^[1]^[2]^[3]^[4] Intracerebroventricular (ICV) injection provides a direct route of administration to the brain, bypassing the blood-brain barrier and allowing for the targeted study of **Tertiapin LQ**'s effects on neuronal excitability, neurotransmission, and behavior.

These application notes provide a detailed protocol for the ICV injection of **Tertiapin LQ** in mice, along with relevant quantitative data and a visualization of the underlying signaling pathway.

Data Presentation

Tertiapin LQ Binding Affinity and Inhibitory Concentration

Target Channel	Subunits	Species	Method	K _i / K _a (nM)	IC ₅₀ (nM)	Reference(s)
GIRK1/4	Kir3.1/3.4	-	Binding Assay	13.3	-	[1][3][4]
ROMK1	Kir1.1	-	Binding Assay	1.3	-	[1][3][4]
GIRK1/2	Kir3.1/Kir3.2	Mouse	Electrophysiology	~270	-	[5][6]
Cardiac GIRK	GIRK1/GIRK4	HL-1 Cells	Fluorescence Assay	-	1.4	[7]
Neuronal GIRK	GIRK1/GIRK2	AtT20 Cells	Fluorescence Assay	-	102	[7]
Neuronal GIRK	-	AtT20 Cells	Electrophysiology	-	60	[7]
BK Channel	-	-	Electrophysiology	-	~5.8	

Note: **Tertiapin LQ** is a more stable derivative of Tertiapin, with Methionine at position 13 replaced by Glutamine (Tertiapin-Q) to prevent oxidation.[5][6] The terms **Tertiapin LQ** and Tertiapin-Q are used interchangeably in the literature.

Experimental Protocols

Intracerebroventricular (ICV) Injection Protocol for Tertiapin LQ in Mice

This protocol is adapted from established stereotaxic ICV injection procedures in mice.[8][9][10][11][12] Researchers should adapt this protocol based on their specific experimental needs and in accordance with institutional animal care and use guidelines.

Materials:

- **Tertiapin LQ** (lyophilized powder)

- Sterile, pyrogen-free saline or artificial cerebrospinal fluid (aCSF)
- Anesthetic (e.g., isoflurane, ketamine/xylazine cocktail)
- Stereotaxic apparatus for mice
- Hamilton syringe (10 μ L) with a 30-gauge needle
- Surgical tools (scalpel, forceps, etc.)
- Skull drill
- Suturing material or tissue adhesive
- Heating pad
- Analgesics for post-operative care

Procedure:

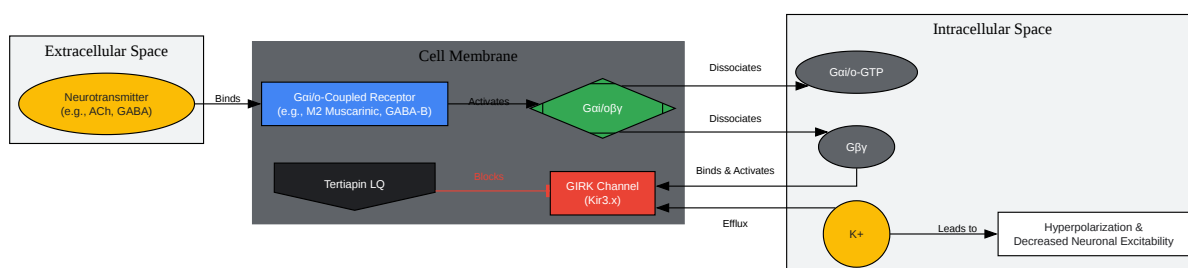
- Preparation of **Tertiapin LQ** Solution:
 - **Tertiapin LQ** is soluble in water or saline buffer.[\[5\]](#)[\[6\]](#)
 - Reconstitute the lyophilized **Tertiapin LQ** in sterile saline or aCSF to the desired stock concentration. A recommended starting concentration for ICV injection is in the low micromolar range, to be optimized for the specific research question.
 - Vortex briefly to ensure complete dissolution.
 - Filter the solution through a 0.22 μ m syringe filter into a sterile microcentrifuge tube.
 - Prepare fresh on the day of the experiment or aliquot and store at -20°C for short-term storage. Avoid repeated freeze-thaw cycles.
- Animal Preparation and Anesthesia:
 - Anesthetize the mouse using an appropriate anesthetic protocol (e.g., isoflurane inhalation or intraperitoneal injection of ketamine/xylazine).

- Confirm the depth of anesthesia by the absence of a pedal withdrawal reflex.
- Shave the fur from the scalp and clean the area with an antiseptic solution.
- Place the mouse in the stereotaxic frame, ensuring the head is level. Apply eye ointment to prevent corneal drying.
- Surgical Procedure:
 - Make a midline incision in the scalp to expose the skull.
 - Identify the bregma and lambda landmarks.
 - Using the stereotaxic coordinates for the lateral ventricle in mice (e.g., from bregma: Anterior/Posterior: -0.2 mm; Medial/Lateral: ± 1.0 mm; Dorsal/Ventral: -2.5 mm from the skull surface), mark the injection site.^[8] These coordinates may need to be adjusted based on the mouse strain and age.
 - Carefully drill a small burr hole through the skull at the marked injection site, avoiding damage to the underlying dura mater.
- Intracerebroventricular Injection:
 - Load the Hamilton syringe with the prepared **Tertiapin LQ** solution, ensuring there are no air bubbles.
 - Slowly lower the injection needle through the burr hole to the target DV coordinate.
 - Infuse the **Tertiapin LQ** solution at a slow rate (e.g., 0.5-1 $\mu\text{L}/\text{minute}$) to prevent a rapid increase in intracranial pressure. The total injection volume should typically be between 1-5 μL .
 - After the injection is complete, leave the needle in place for an additional 2-5 minutes to allow for diffusion and to minimize backflow upon withdrawal.
 - Slowly retract the needle.
- Post-Operative Care:

- Suture the scalp incision or close it with tissue adhesive.
- Administer post-operative analgesics as per your institution's approved protocol.
- Place the mouse on a heating pad to maintain body temperature until it recovers from anesthesia.
- Monitor the animal closely for any signs of distress or complications.

Mandatory Visualization

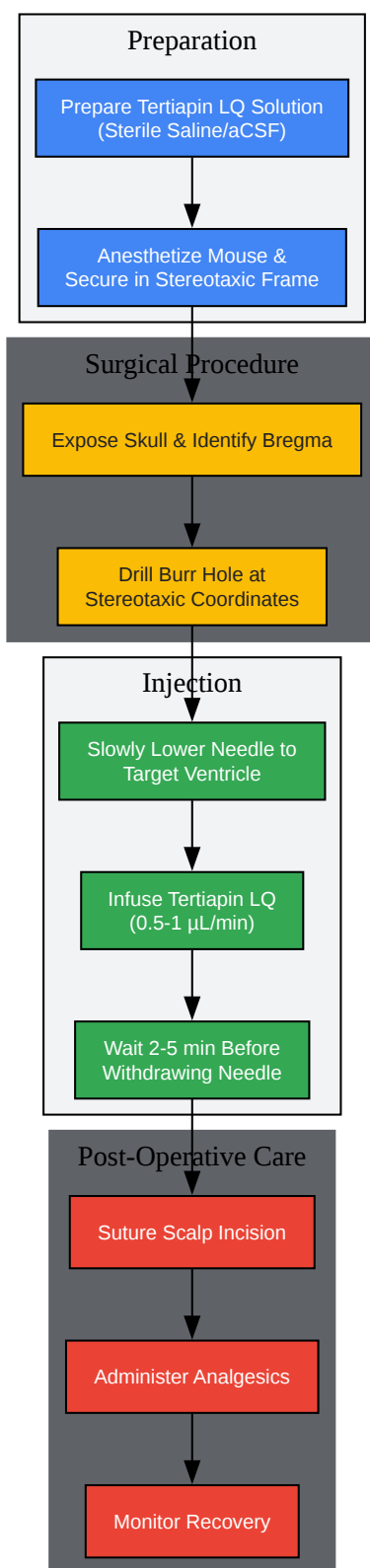
GIRK Channel Signaling Pathway and Inhibition by Tertiapin LQ



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Caption: GIRK channel activation by GPCRs and inhibition by **Tertiapin LQ**.

Experimental Workflow for ICV Injection of Tertiapin LQ



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Caption: Step-by-step workflow for the ICV injection of **Tertiapin LQ** in mice.

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